

5,7-Dibromo-3-methylindole: Technical Profile & Biological Potential

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5,7-Dibromo-3-methylindole

Cat. No.: B13703473

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Classification: Halogenated Indole Scaffold | Biosynthetic Intermediate | AhR Ligand Candidate Executive Summary & Chemical Identity

5,7-Dibromo-3-methylindole is a highly lipophilic, halogenated indole derivative. While often utilized as a synthetic intermediate in medicinal chemistry, it possesses significant intrinsic biological relevance.^{[1][2][3][4]} It is structurally related to marine alkaloid toxins and serves as a critical biosynthetic node in the formation of Aetokthonotoxin, the cyanobacterial neurotoxin responsible for Vacuolar Myelinopathy (VM).

Property	Specification
CAS Number	1360951-68-3
Molecular Formula	C ₉ H ₇ Br ₂ N
Molecular Weight	288.97 g/mol
LogP (Predicted)	~4.2 (High Lipophilicity)
Key Structural Features	C3-Methyl (metabolic stability), C5/C7-Dibromo (halogen bonding, steric block)

Pharmacophore Analysis & SAR Logic

The biological potency of **5,7-Dibromo-3-methylindole** is driven by three specific structural modifications to the indole core.

A. The 5,7-Dibromo Substitution (The "Metabolic Shield")

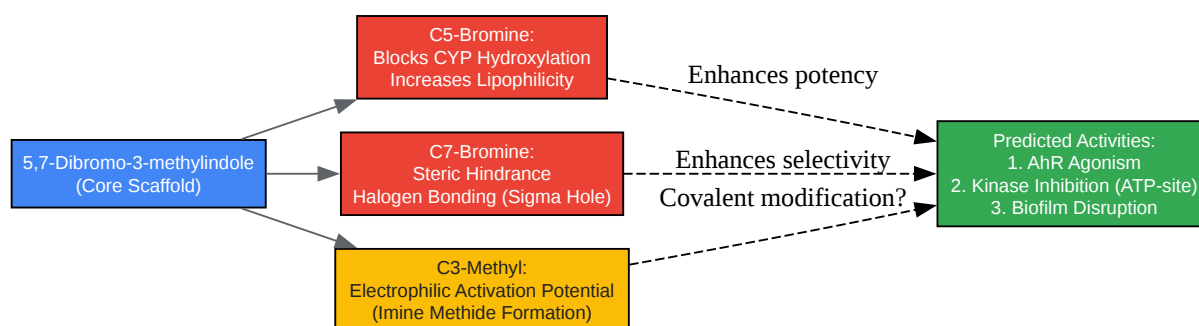
- **Metabolic Blockade:** The C5 and C7 positions are primary sites for oxidative metabolism (hydroxylation) by Cytochrome P450 enzymes. Bromination at these sites significantly extends the half-life () of the molecule in vivo.
- **Halogen Bonding:** The bromine atoms act as Lewis acids (sigma-holes), capable of forming strong halogen bonds with carbonyl backbone oxygens in protein binding pockets (e.g., Kinase hinge regions).
- **Lipophilicity:** The addition of two heavy halogens drastically increases membrane permeability, facilitating blood-brain barrier (BBB) crossing—relevant for neuroactive potential.

B. The C3-Methyl Group (Skatole Motif)

- **Reactive Intermediate Potential:** Unlike a C3-H, the C3-methyl group can be metabolically activated (via CYP450s) to an imine methide, a reactive electrophile capable of covalent

binding to proteins. This mechanism underpins the pneumotoxicity of 3-methylindole (skatole) but is modulated here by the electron-withdrawing bromines.

C. SAR Visualization (DOT)



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Figure 1: Structure-Activity Relationship (SAR) map detailing how specific substitutions drive biological function.

Biological Activities[1][2][3][4][6][7][8][9][10][11]

A. Biosynthetic Precursor to Neurotoxins (Confirmed)

This molecule is a direct structural analog of intermediates found in the biosynthesis of Aetokthonotoxin (AETX).

- **Mechanism:** In the cyanobacterium *Aetokthonos hydrillicola*, tryptophan is dibrominated to form 5,7-dibromoindole intermediates. These are precursors to AETX, which causes vacuolar myelinopathy (brain lesions) in eagles and waterfowl.
- **Relevance:** Researchers studying VM or myelin degradation can use **5,7-Dibromo-3-methylindole** as a stable probe to model the lipophilic distribution of the toxin without the full lethality of the final pentabrominated indole alkaloid.

B. Aryl Hydrocarbon Receptor (AhR) Agonism (High Probability)

Poly-halogenated indoles are among the most potent natural ligands for the AhR.

- **Pathway:** The compound binds cytosolic AhR

Translocates to Nucleus

Dimerizes with ARNT

Induces CYP1A1 expression.

- **Therapeutic Window:** Unlike Dioxin (TCDD), brominated indoles are often "transient" activators, making them potential immunomodulators (e.g., for gut immunity) rather than persistent toxins.

C. Antimicrobial & Anti-Biofilm Activity

Brominated indoles disrupt bacterial quorum sensing (QS).

- **Target:** Bacterial transcriptional regulators (e.g., LasR/RhlR in *P. aeruginosa*).
- **Effect:** The 5,7-dibromo substitution pattern mimics bacterial autoinducers but fails to activate the receptor, effectively "jamming" the communication signal required for biofilm formation.

Experimental Protocols

Protocol A: Synthesis via Copper-Mediated Bromination

Context: Standard synthesis for research quantities.

- **Reagents:** 3-Methylindole (Skatole), CuBr₂ (Copper(II) bromide), Acetonitrile/Water.
- **Procedure:**
 - Dissolve 3-methylindole (10 mmol) in Acetonitrile (50 mL).
 - Add CuBr₂ (22 mmol, 2.2 eq) portion-wise at 0°C.
 - Stir at room temperature for 4 hours. Note: Monitor via TLC (Hexane:EtOAc 8:1).

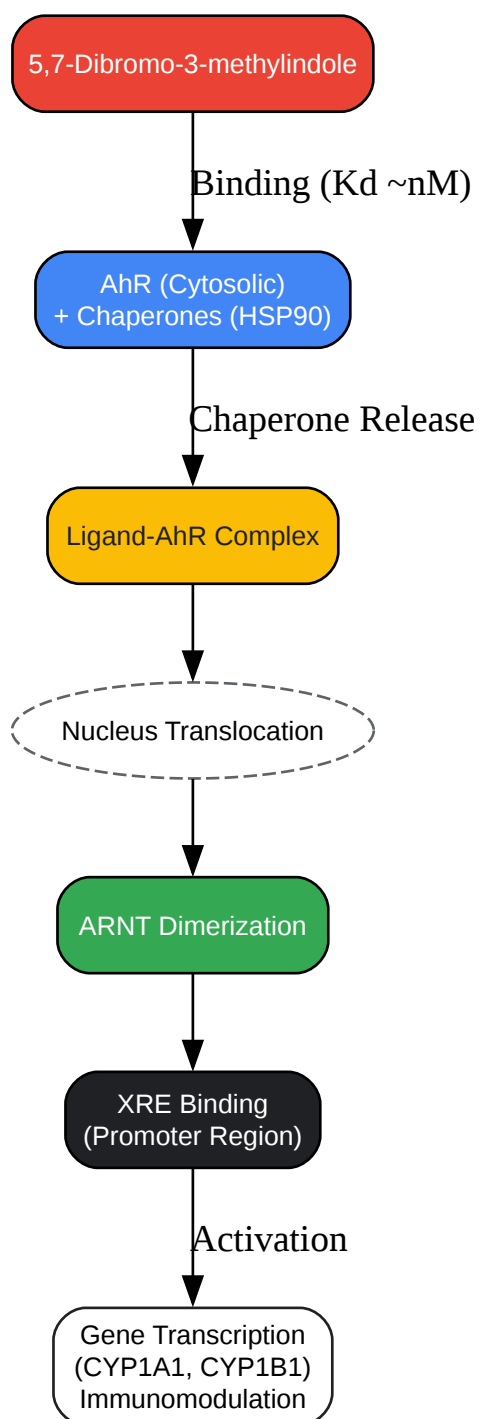
- Quench: Add saturated aqueous NH_4Cl .
- Extraction: Extract with Ethyl Acetate (3x).^[5] Wash organic layer with brine.
- Purification: Silica gel column chromatography. 5,7-dibromo isomer elutes after the mono-bromo species due to higher lipophilicity.
- Validation:
 - ^1H NMR (CDCl_3): Look for loss of H5 and H7 signals. Distinct singlets for H4 and H6 (meta-coupling) should be visible.

Protocol B: AhR Activation Assay (Luciferase Reporter)

Context: To verify receptor binding potency.

- Cell Line: HepG2-Luc (stably transfected with XRE-Luciferase).
- Seeding: 20,000 cells/well in 96-well white plates.
- Treatment:
 - Prepare 1000x stock of **5,7-Dibromo-3-methylindole** in DMSO.
 - Treat cells with serial dilutions (1 nM to 10 μM) for 6 hours.
 - Control: TCDD (10 nM) as positive control; DMSO (0.1%) as negative.
- Readout: Lyse cells and add Luciferin substrate. Measure luminescence.
- Data Analysis: Plot RLU vs. Log[Concentration] to determine EC_{50} .

Pathway Visualization: AhR Activation Mechanism



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Figure 2: Mechanism of Action for Aryl Hydrocarbon Receptor (AhR) activation by halogenated indoles.

References

- Marine Indole Alkaloids & Biosynthesis
 - Title: From Tryptophan to Toxin: Nature's Convergent Biosynthetic Str
 - Source: Journal of the American Chemical Society (2022).
 - URL: [\[Link\]](#)
 - Relevance: Establishes the 5,7-dibromoindole motif as a precursor to vacuolar myelinop
- AhR Ligand Activity
 - Title: Naturally-Occurring Marine Brominated Indoles are Aryl Hydrocarbon Receptor Ligands/Agonists.
 - Source: Chemical Research in Toxicology (2010).
 - URL: [\[Link\]](#)
 - Relevance: Confirms that brominated indoles directly bind and activ
- Synthesis Methodology: Title: Synthetic Access to 3,5,7-Trisubstituted Indoles Enabled by Iridium-Catalyzed C–H Borylation. Source: Synthesis (2015). Relevance: Provides the specific synthetic route for **5,7-dibromo-3-methylindole**.
- Kinase Inhibition Potential
 - Title: Design and biological evaluation of substituted 5,7-dihydro-6H-indolo[2,3-c]quinolin-6-one as novel selective Haspin inhibitors.
 - Source: European Journal of Medicinal Chemistry (2016).
 - URL: [\[Link\]](#)
 - Relevance: Demonstrates the utility of the 5,7-substituted indole core in designing kinase inhibitors.

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Sources

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- [3. mdpi.com \[mdpi.com\]](#)
- [4. Cas 36132-08-8,5,7-DIBROMO INDOLE | lookchem \[lookchem.com\]](#)
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